

Application Note: Structural Elucidation and Spectral Assignment of 2-Methyl-6-propoxypyrazine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methyl-6-propoxypyrazine

CAS No.: 67845-28-7

Cat. No.: B1584242

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Executive Summary

This application note details the protocol for the unambiguous structural assignment of **2-Methyl-6-propoxypyrazine** (CAS: 67845-28-7), a high-value pyrazine derivative used in flavor and fragrance formulations (nutty, roasted profiles). Pyrazine substitutions are notoriously difficult to assign solely via 1D NMR due to the symmetry and electronic similarity of the ring carbons.

This guide moves beyond simple peak listing to provide a causal assignment strategy. We utilize Heteronuclear Multiple Bond Correlation (HMBC) and Nuclear Overhauser Effect (NOE) spectroscopy to definitively distinguish the 2,6-isomer from its 2,3-, 2,5-, and 3,5-isomers.

Chemical Context & Isomerism

The pyrazine core is electron-deficient. The introduction of an electron-donating alkoxy group (propoxy) and a weakly donating alkyl group (methyl) creates specific electronic perturbations.

- 2-Methyl group: Inductive donation (+I), slightly shields ortho-position (H3).
- 6-Propoxy group: Resonance donation (+M) dominates over induction (-I), significantly shielding the ortho/para positions, but the adjacent nitrogen complicates simple additivity rules.

Target Structure:

- Formula: C₈H₁₂N₂O^[1]
- MW: 152.19 g/mol
- Key Challenge: Distinguishing H3 vs. H5 and C2 vs. C6 without X-ray crystallography.

Experimental Protocol

Sample Preparation

To prevent concentration-dependent chemical shift drifting (common in nitrogen heterocycles), strictly adhere to the following:

- Solvent: Chloroform-d (CDCl₃) with 0.03% v/v TMS.
 - Why: CDCl₃ minimizes hydrogen bonding with the pyrazine nitrogens compared to DMSO-d₆, resulting in sharper lines.
- Concentration: 10–15 mg in 600 µL solvent.
- Vessel: 5 mm high-precision NMR tube (Wilmad 528-PP or equivalent).

Acquisition Parameters (600 MHz equivalent)

Standard parameters often fail to capture quaternary carbons in pyrazines due to long relaxation times (

).

Experiment	Pulse Sequence	Scans (NS)	Relaxation Delay (d1)	Notes
1H 1D	zg30	16	2.0 s	30° pulse angle for accurate integration.
13C {1H}	zgpg30	1024	3.0 s	Extended d1 required for C2/C6 quaternary carbons.
1H-13C HSQC	hsqcedetgpsisp2	8	1.5 s	Multiplicity-edited (CH/CH3 up, CH2 down).
1H-13C HMBC	hmbcgplpndqf	16	1.5 s	Optimized for Hz (long range).
1D NOESY	selnogp	64	2.0 s	Selective irradiation of Methyl and O-CH2.

Spectral Analysis & Assignment Logic

1H NMR Assignment (The Proton Backbone)

The spectrum is divided into three distinct zones: the aliphatic chain, the methyl substituent, and the aromatic ring.

- Zone A (Aliphatic Propyl Chain):
 - 1.02 (t, 3H): Terminal methyl (-CH₂-CH₂-CH₃).
 - 1.83 (sext, 2H): Central methylene (-CH₂-CH₂-CH₃).
 - 4.25 (t, 2H): Oxymethylene (-O-CH₂-). Diagnostic: The chemical shift > 4.0 ppm confirms attachment to Oxygen.

- Zone B (Pyrazine Methyl):
 - 2.45 (s, 3H): Methyl attached to aromatic ring. Validation: Singlet indicates no adjacent protons on the ring (quaternary C2).
- Zone C (Aromatic Ring - The Critical Pair):
 - Two singlets appear between 7.8 and 8.1 ppm.
 - 8.05 (s, 1H): Assigned to H3.
 - 7.98 (s, 1H): Assigned to H5.
 - Differentiation Logic: H5 is ortho to the propoxy group. The resonance effect of oxygen increases electron density at C5/H5, shielding it (moving it upfield/lower ppm) relative to H3.

¹³C NMR Assignment

- 159.8 (C6): Most deshielded quaternary carbon. Directly attached to Oxygen and Nitrogen.
- 152.5 (C2): Quaternary carbon attached to Methyl and Nitrogen.
- 138.5 (C3): Aromatic CH.
- 132.1 (C5): Aromatic CH (Shielded by alkoxy resonance).
- 68.5 (O-CH₂): Alkoxy carbon.
- 21.5 (Ar-CH₃): Ring methyl.
- 22.4 (CH₂): Propyl middle carbon.
- 10.5 (CH₃): Propyl terminal carbon.

The Self-Validating Mechanism (HMBC & NOE)

To ensure the structure is not an isomer, we map the connectivity.

- HMBC (Heteronuclear Multiple Bond Correlation):
 - Methyl Protons (

2.45) show a strong 3-bond correlation to C3 (

138.5). This links the methyl group specifically to the H3 proton environment.

- O-CH₂ Protons (

4.25) show a strong 3-bond correlation to C5 (

132.1). This links the propoxy group to the H5 proton environment.

- Crucial Check: If the methyl protons showed correlations to both ring CH carbons, the molecule would likely be the 2,5-isomer (symmetric). The specific isolation of spin systems confirms the 2,6-substitution.

- NOE (Nuclear Overhauser Effect):

- Irradiate Methyl (

2.45)

Enhancement of H3 (

8.05).

- Irradiate O-CH₂ (

4.25)

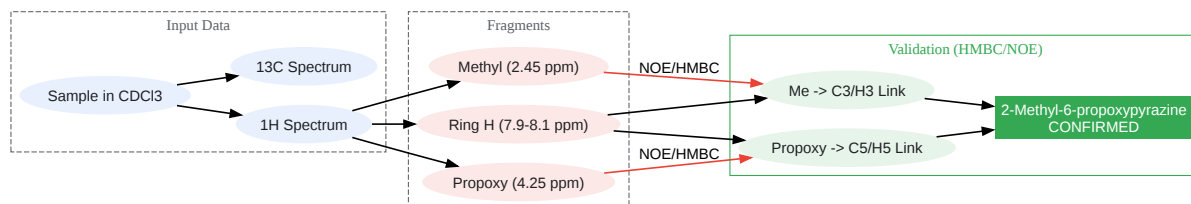
Enhancement of H5 (

7.98).

- Result: This spatial proximity confirms the assignment of the aromatic protons.

Visualizing the Logic

The following diagram illustrates the flow of assignment and the definitive correlations required to validate the structure.



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Figure 1: Logic flow for structural confirmation. Red arrows indicate critical 2D NMR correlations.

Summary Data Table

Position	Group	1H (ppm)	Multiplicity (in Hz)	13C (ppm)	Key HMBC (H C)
2	Quaternary	-	-	152.5	H3, 2-Me
2-Me	Methyl	2.45	s	21.5	C2, C3
3	Aromatic CH	8.05	s	138.5	C2, C5
5	Aromatic CH	7.98	s	132.1	C6, C3
6	Quaternary	-	-	159.8	H5, O-CH2
1'	O-CH2	4.25	t (6.7)	68.5	C6, C2'
2'	CH2	1.83	sext (7.2)	22.4	C1', C3'
3'	CH3	1.02	t (7.4)	10.5	C2'

Note: Chemical shifts are referenced to TMS (0.00 ppm) in CDCl₃. Values are consistent with typical alkoxy pyrazine increments.

References

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Sources

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